

Isolating Noratherosperminine: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Noratherosperminine*

Cat. No.: *B12377843*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide details the isolation of **Noratherosperminine**, a nor-aporphine alkaloid, from plant sources. This document provides a comprehensive overview of the necessary experimental protocols, data presentation, and relevant biological context to aid in the successful extraction, purification, and characterization of this compound.

Introduction

Noratherosperminine is a naturally occurring aporphine alkaloid, a class of nitrogen-containing compounds known for their diverse pharmacological activities. As a demethylated derivative of Atherosperminine, **Noratherosperminine** has been identified in plant species such as *Cryptocarya nigra*, a member of the Lauraceae family. Aporphine alkaloids, in general, have garnered significant interest in the scientific community for their potential therapeutic applications, including anti-inflammatory, anticancer, and antimicrobial properties. This guide serves as a technical resource for researchers aiming to isolate and study **Noratherosperminine** for further drug development and pharmacological investigation.

Plant Sources and Quantitative Data

Noratherosperminine has been successfully isolated from the bark of *Cryptocarya nigra*. While specific yield data for **Noratherosperminine** from this species is not readily available in publicly accessible literature, a related compound, Atherosperminine, has been isolated from

the bark of *Atherosperma moschatum* (family Atherospermataceae). Historical data from a 1956 study reported the following yields for alkaloids from *Atherosperma moschatum* bark:

Compound	Percentage Yield (%) from Dry Bark
Berberamine	1.6
Isotetrandrine	0.06
Isocorydine	0.007
Atherosperminine	0.005
Atherospermidine	0.006
Spermatheridine	0.002

Note: This data is from a 1956 publication and modern extraction techniques may yield different results.

Experimental Protocols

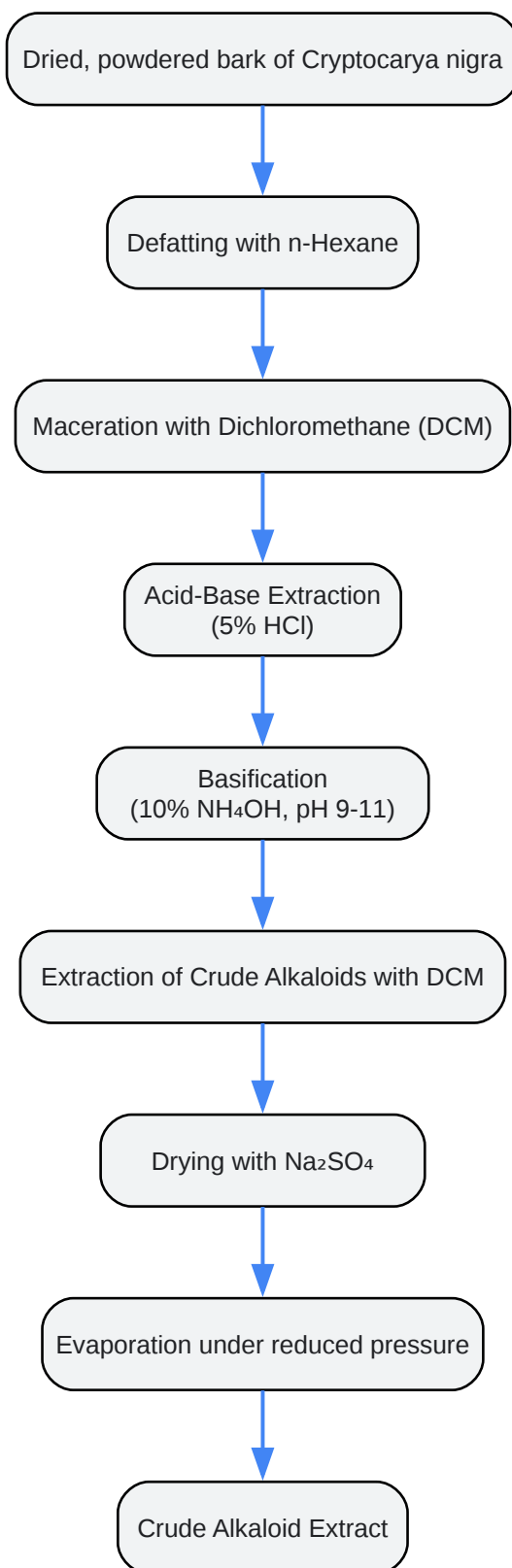
The following is a detailed experimental protocol for the isolation of **Noratherosperminine**, adapted from established methods for the extraction of aporphine alkaloids from *Cryptocarya* species.

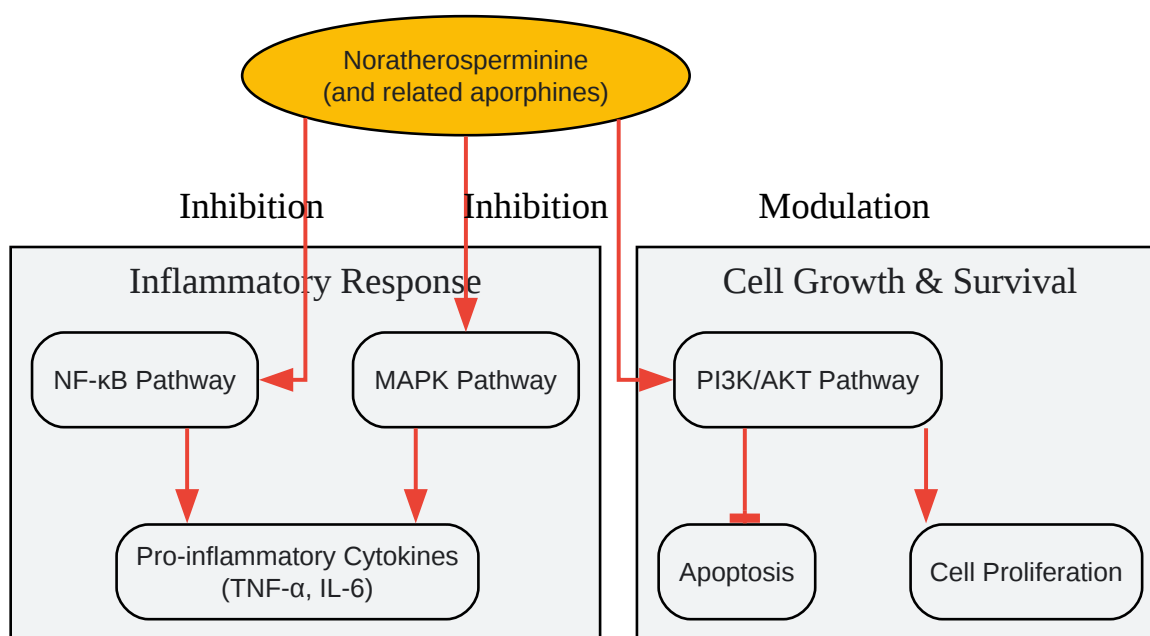
Materials and Reagents

- Dried and powdered bark of *Cryptocarya nigra*
- n-Hexane
- Dichloromethane (DCM)
- Methanol (MeOH)
- 5% Hydrochloric acid (HCl)
- 10% Ammonium hydroxide (NH₄OH) solution

- Anhydrous sodium sulfate (Na_2SO_4)
- Silica gel 60 (for column chromatography)
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- Dragendorff's reagent
- Mayer's reagent
- Rotary evaporator
- Chromatography columns
- Standard laboratory glassware

Extraction Workflow





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